

# Indigosol Brown IBR: Application Notes and Protocols for Textile Research

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## Compound of Interest

Compound Name: Indigosol brown IBR

Cat. No.: B1668954

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## Introduction

**Indigosol Brown IBR**, also known as C.I. Solubilised Vat Brown 1, is a water-soluble leuco ester of C.I. Vat Brown 1.<sup>[1][2]</sup> This dye is primarily utilized in the dyeing and printing of cellulosic fibers such as cotton, linen, and viscose, as well as for silk and wool.<sup>[1][3]</sup> Its application is valued for producing a reddish-brown hue with excellent fastness properties. Unlike its parent vat dye, the solubilized form offers ease of application, particularly for pale to medium shades, and is suitable for various printing techniques including direct, resist, and discharge styles.<sup>[1]</sup> The development of the final, insoluble color pigment within the fiber is achieved through an acidic oxidation process.

## Chemical and Physical Properties

Property	Description
C.I. Name	Solubilised Vat Brown 1
Insoluble Form	C.I. Vat Brown 1, C.I. 70800
CAS Number	23725-15-7
Molecular Formula	C42H18N2O6 (insoluble form)[2]
Appearance	Dark olive or dark brown powder[1][3]
Solubility	Soluble in water[1]
Leuco Color (Alkaline Reduction)	Yellow-brown[4]

## Applications in Textile Research

**Indigosol Brown IBR** is a versatile dye for textile research, lending itself to various applications:

- **Dyeing of Cellulosic Fibers:** It is widely used for dyeing cotton, hemp, and viscose.[3]
- **Printing on Textiles:** Suitable for direct, resist, and discharge printing techniques on cotton and other compatible fabrics.[1]
- **Dyeing of Protein Fibers:** Can be applied to silk and wool.[1]
- **Blended Fabrics:** It can be used for dyeing polyester/cotton blends, typically with the polyester component showing minimal staining.[3][5]

## Data Presentation: Fastness Properties of C.I. Vat Brown 1

The following table summarizes the color fastness properties of the parent vat dye, C.I. Vat Brown 1, which corresponds to the final fixed **Indigosol Brown IBR** on the fabric. The ratings are based on standard testing methodologies (e.g., ISO, AATCC) and are graded on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Fastness Property	Test Method	Rating
Light Fastness (Xenon Arc)	1/12 Standard Depth	7
1/1 Standard Depth	7-8	
2/1 Standard Depth	7-8	
Soaping (95°C)	Sample Change	5
Staining	5	
Perspiration	Sample Change	
Staining	5	
Rubbing (Crocking)	Dry	
Wet	3-4	
Ironing	Immediately	
After 4 hours	4-5	
Chlorine Bleach	-	
Oxygen Bleach	-	4-5
Mercerizing	Sample Change	4
Staining	5	

(Data sourced from reference[3])

## Experimental Protocols

### Protocol 1: Exhaust Dyeing of Cotton Fabric with Indigosol Brown IBR

This protocol describes a laboratory-scale exhaust dyeing method for cotton fabric.

Materials:

- **Indigosol Brown IBR** (C.I. Solubilised Vat Brown 1)

- Cotton fabric (scoured and bleached)
- Sodium nitrite ( $\text{NaNO}_2$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), concentrated
- Wetting agent (non-ionic)
- Sodium carbonate (soda ash)
- Beakers, graduated cylinders, and a thermostatically controlled water bath or dyeing apparatus
- Glass stirring rod

#### Procedure:

- Dye Bath Preparation:
  - Prepare a dye bath with a liquor-to-goods ratio (MLR) of 20:1 (e.g., 200 mL of water for 10 g of fabric).
  - Add a wetting agent (e.g., 0.5 g/L) to the water.
  - Dissolve the required amount of **Indigosol Brown IBR** (e.g., 1% on weight of fabric - owf) in a small amount of warm water and add it to the dye bath. Stir well.
- Dyeing:
  - Introduce the pre-wetted cotton fabric into the dye bath at room temperature.
  - Gradually raise the temperature of the dye bath to 70-80°C over 20-30 minutes.
  - Maintain this temperature for 30-45 minutes, ensuring the fabric is fully immersed and agitated periodically.
- Rinsing:
  - After dyeing, remove the fabric from the dye bath and rinse thoroughly with cold water.

- Developing (Oxidation):
  - Prepare a developing bath containing:
    - Sodium nitrite: 5-10 g/L
    - Sulfuric acid: 5-10 mL/L (add acid to water, not water to acid)
  - Immerse the rinsed fabric in the developing bath at room temperature for 15-20 minutes. The characteristic brown color will develop.
  - Safety Note: Handle sulfuric acid with extreme care in a well-ventilated area.
- After-treatment (Soaping):
  - Rinse the developed fabric thoroughly with cold water.
  - Prepare a soaping bath containing 2 g/L of a non-ionic detergent and 1 g/L of sodium carbonate.
  - Treat the fabric in this bath at the boil (95-100°C) for 15-20 minutes to remove unfixed dye and improve fastness properties.
  - Rinse the fabric with hot water followed by cold water.
- Drying:
  - Squeeze the excess water from the fabric and air-dry or oven-dry at a moderate temperature.

## Protocol 2: Screen Printing on Cotton Fabric with Indigosol Brown IBR

This protocol provides a method for preparing a printing paste and applying it to cotton fabric via screen printing.

Materials:

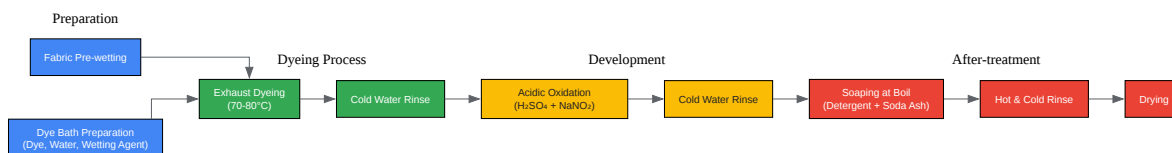
- **Indigosol Brown IBR**
- Thickener (e.g., sodium alginate or a synthetic thickener)
- Sodium chlorate (oxidizing agent)
- Ammonium vanadate (catalyst)
- Ammonium thiocyanate (acid-releasing agent)
- Ammonia solution
- Urea (hygroscopic agent)
- Cotton fabric
- Screen printing setup (screen with desired design, squeegee)
- Steamer, oven, and washing equipment

Procedure:

- Printing Paste Preparation (Example Recipe for 1 kg paste):
  - **Indigosol Brown IBR**: 30-50 g
  - Urea: 50 g
  - Water: 300-400 g
  - Thickener stock solution (e.g., 5% sodium alginate): 500 g
  - Sodium chlorate (1:2 solution): 50 g
  - Ammonium vanadate (1:100 solution): 10 g
  - Ammonium thiocyanate (1:1 solution): 30 g
  - Ammonia solution (to adjust pH to slightly alkaline): as needed

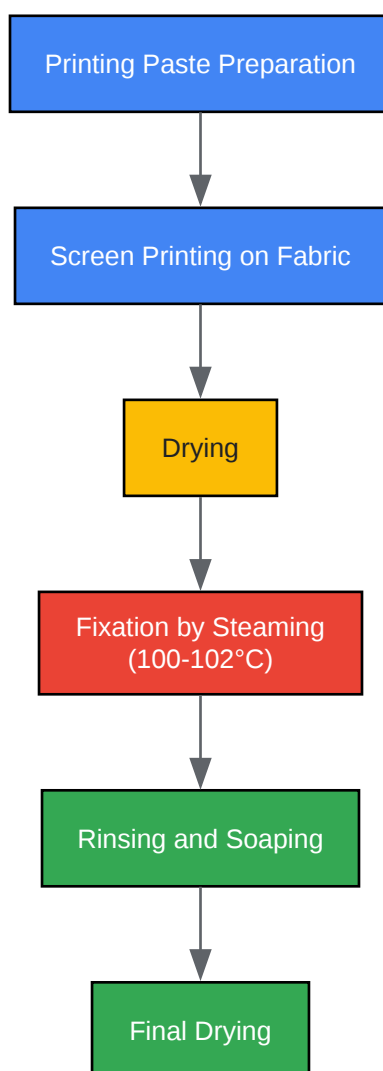
- Procedure: Dissolve the dye and urea in water. Stir in the thickener stock solution until a homogenous paste is formed. Add the other chemicals in the order listed, mixing well after each addition.
- Printing:
  - Place the cotton fabric on a padded printing table.
  - Position the screen on the fabric and apply the printing paste.
  - Use a squeegee to evenly spread the paste across the screen, forcing it through the open areas of the design onto the fabric.
- Drying:
  - Carefully remove the printed fabric and air-dry or dry in an oven at a low temperature (e.g., 80-100°C).
- Fixation (Steaming):
  - Steam the dried, printed fabric for 5-10 minutes at 100-102°C. This step develops the color.
- Washing and Soaping:
  - Rinse the steamed fabric thoroughly in cold water to remove the thickener and unfixed chemicals.
  - Soap the fabric at the boil as described in Protocol 1 (Step 5).
  - Rinse and dry the final printed fabric.

## Visualizations



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Caption: Workflow for Exhaust Dyeing with **Indigosol Brown IBR**.



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Caption: Workflow for Screen Printing with **Indigosol Brown IBR**.

## Environmental Considerations

The manufacturing process of vat dyes, including C.I. Vat Brown 1, can be complex and may involve hazardous materials and solvents, leading to a significant environmental footprint if not managed properly. The dyeing and printing processes also generate effluent containing residual dyes and chemicals. It is imperative for researchers to adhere to proper laboratory waste disposal protocols. Treatment of wastewater containing dye residues is crucial to mitigate environmental pollution. Biodegradation studies on some vat dyes have shown potential for detoxification of effluents.[6]

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